

# An In-depth Technical Guide to the Physicochemical Properties of 6-Aminobenzothiazole

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Audience: Researchers, scientists, and drug development professionals.

This guide provides a detailed overview of the core physicochemical properties of **6- Aminobenzothiazole**, a crucial heterocyclic building block in medicinal chemistry and drug discovery.[1][2][3] The benzothiazole core is a prominent structural motif in many biologically active compounds, exhibiting a wide range of activities including antimicrobial, anticancer, and anti-inflammatory properties.[2][4] This document focuses on its melting and boiling points, presenting quantitative data, experimental protocols for synthesis and characterization, and logical workflows relevant to its application in research settings.

## **Physicochemical Data**

The melting point of **6-Aminobenzothiazole** is a critical parameter for its identification, purification, and use in synthetic protocols. The boiling point is less commonly reported, likely due to the compound's solid nature and potential for decomposition at elevated temperatures.

## **Data Summary**

The experimentally determined melting point for **6-Aminobenzothiazole** is consistently reported in the range of 83°C to 91°C.



Parameter	Value	Source
Melting Point	87-91 °C (lit.)	Sigma-Aldrich[5][6]
Melting Point	83.0-90.0 °C (clear melt)	Thermo Fisher Scientific[7]
Boiling Point	Not Reported	N/A
Molecular Formula	C7H6N2S	Sigma-Aldrich[5]
Molecular Weight	150.20 g/mol	Sigma-Aldrich[5]

## **Experimental Protocols**

Accurate determination of physicochemical properties and successful synthesis are predicated on precise experimental methodologies.

## **Melting Point Determination**

While specific experimental details for **6-aminobenzothiazole** are proprietary to suppliers, the general method for determining the melting point of solid organic compounds involves standardized laboratory techniques.

- Apparatus: Melting points are typically determined using a digital melting point apparatus (e.g., an Electro thermal apparatus) or the traditional Thiele tube method.[8]
- Procedure (Open Capillary Method):
  - A small, dry sample of the purified compound is packed into a thin-walled capillary tube, sealed at one end.
  - The capillary tube is placed in the heating block of the apparatus.
  - The sample is heated at a controlled, slow rate (typically 1-2 °C per minute) near the expected melting point.
  - The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[7]



## Synthesis of 6-Aminobenzothiazole via Catalytic Hydrogenation

A common and efficient method for preparing **6-Aminobenzothiazole** is through the reduction of **6-nitrobenzothiazole**.

#### Reaction:

- 6-nitrobenzothiazole (1 equivalent) is dissolved in ethanol.
- A catalytic amount of 10% Palladium on carbon (Pd/C) is added to the solution (typically 20% by mass of the starting material).[6]
- The mixture is placed in a Parr hydrogenation unit.
- The reaction proceeds under 50 psi of hydrogen pressure and is stirred overnight.
- Work-up and Purification:
  - Upon completion, the palladium catalyst is removed by filtration over a pad of Celite.[6]
  - The solvent is removed from the filtrate under reduced pressure (in vacuo).[6]
  - The crude product is purified using flash chromatography with a 30%-40% ethyl acetate in hexane gradient to yield pure 6-Aminobenzothiazole.

## **Visualization of Key Workflows**

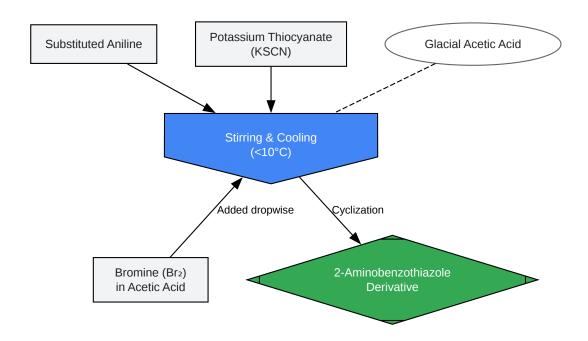
To further clarify the synthetic context, the following diagrams illustrate key experimental and logical pathways related to **6-Aminobenzothiazole**.





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Caption: Workflow for the synthesis of **6-Aminobenzothiazole**.



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